

# 1-Deacetylnimbolin B CAS number and molecular weight

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## Compound of Interest

Compound Name: 1-Deacetylnimbolin B

Cat. No.: B15562761

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## In-Depth Technical Guide to 1-Deacetylnimbolin B

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1-Deacetylnimbolin B** is a nimbolin-type limonoid, a class of highly oxygenated nortriterpenoids, isolated from the fruits of *Melia toosendan*. Limonoids as a chemical class are recognized for a wide array of biological activities, including insecticidal, antifungal, and cytotoxic properties. This technical guide provides a comprehensive overview of the available data on **1-Deacetylnimbolin B**, including its chemical properties, and contextualizes its potential biological activities based on the broader understanding of limonoids from the *Melia* genus. While specific in-depth studies on **1-Deacetylnimbolin B** are limited, this guide consolidates the existing information and outlines potential avenues for future research and drug development.

### Chemical and Physical Properties

**1-Deacetylnimbolin B** is a structurally complex natural product. Its fundamental chemical and physical characteristics are summarized below for reference in experimental design and data interpretation.

Property	Value	Citation
CAS Number	76689-98-0	[1][2][3]
Molecular Formula	C <sub>33</sub> H <sub>44</sub> O <sub>9</sub>	[4]
Molecular Weight	584.70 g/mol	[1][4]
Source	Fruits of <i>Melia toosendan</i> Sieb. et Zucc.	[2][4][5]
Chemical Class	Limonoid (Nimbolin-type)	[4]

## Potential Biological Activities

While direct and extensive studies on the biological activities of **1-Deacetylnimbolin B** are not widely published, the known activities of related limonoids from the *Melia* genus provide a strong indication of its potential therapeutic and agrochemical applications.[4]

### Cytotoxic Activity

Limonoids isolated from *Melia toosendan* have demonstrated cytotoxic effects against various cancer cell lines.[6] Although specific studies on **1-Deacetylnimbolin B** are lacking, it is plausible that it shares similar antiproliferative properties. The general mechanism for related compounds often involves the induction of apoptosis and cell cycle arrest.

### Antifungal Activity

The classification of **1-Deacetylnimbolin B** as an antifungal limonoid suggests its potential to inhibit the growth of pathogenic fungi.[4] The mechanisms of action for antifungal limonoids can vary but may include disruption of the fungal cell membrane and interference with essential metabolic pathways.[7]

### Insecticidal Activity

Limonoids are well-documented for their insecticidal and antifeedant properties.[5] These effects are often attributed to the disruption of insect growth and development, as well as direct toxicity. Given its origin, **1-Deacetylnimbolin B** is likely to exhibit some level of insecticidal activity.

## Experimental Protocols

Detailed experimental protocols for assessing the biological activity of **1-Deacetylnimbolinin B** are not readily available in the literature. However, established methodologies for evaluating the cytotoxic, antifungal, and insecticidal activities of natural products can be adapted.

## Isolation and Purification of 1-Deacetylnimbolinin B

A general protocol for the isolation of limonoids from *Melia toosendan* involves solvent extraction and chromatographic separation.

### Workflow for Isolation and Purification



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A generalized workflow for the isolation of **1-Deacetylnimbolinin B**.

A study by Kim et al. (2023) describes a bioassay-guided fractionation approach for isolating active compounds from *Melia toosendan* fructus, which can be adapted for **1-Deacetylnimbolinin B**.<sup>[8]</sup> This involves initial extraction with 70% ethanol, followed by fractionation with dichloromethane, and subsequent purification using silica gel chromatography and HPLC.<sup>[8]</sup>

## Analytical Characterization

Ultra-High-Performance Liquid Chromatography coupled with Electrospray Ionization Quadrupole Time-of-Flight Mass Spectrometry (UPLC-ESI-Q-TOF-MS) is a powerful technique for the identification and characterization of constituents in plant extracts.

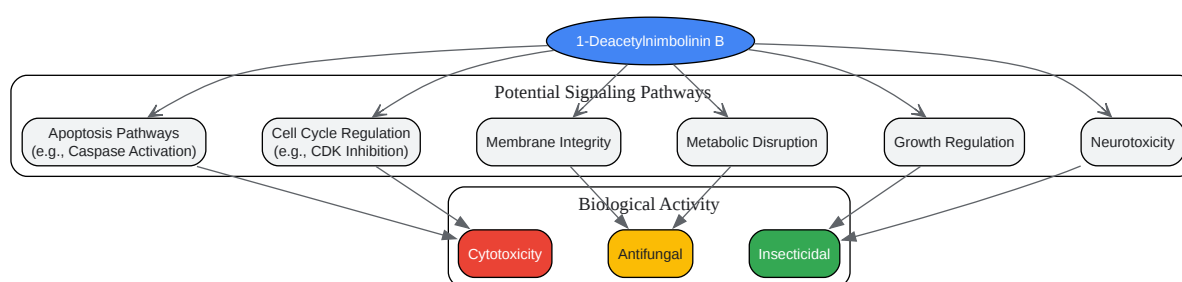
UPLC-ESI-Q-TOF-MS Analysis Protocol A published method for the analysis of chemical constituents from the water extract of *Toosendan Fructus* identified **1-Deacetylnimbolinin B**.<sup>[2]</sup> The key parameters are summarized below:

Parameter	Specification
Column	ACQUITY HSS T3 reverse phase column (2.1 mm × 100 mm, 1.8 µm)
Mobile Phase	Acetonitrile and 0.1% formic acid (gradient elution)
Flow Rate	0.4 mL/min
Ionization	Electrospray Ionization (ESI)
Detection	Positive and Negative Ion Modes

## Potential Signaling Pathways

The precise signaling pathways modulated by **1-Deacetylnimbolinin B** have not been elucidated. However, based on the activities of other natural products with similar biological effects, several pathways can be hypothesized as potential targets.

### Hypothesized Signaling Pathway Interactions



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Potential signaling pathways modulated by **1-Deacetylnimbolinin B**.

For instance, cytotoxic compounds often exert their effects through the activation of apoptotic pathways (e.g., involving caspases) or by inducing cell cycle arrest. Antifungal agents frequently target the fungal cell wall or membrane, or interfere with essential metabolic processes. Insecticidal compounds can act as neurotoxins or disrupt growth and development. Further research is required to determine which, if any, of these pathways are specifically affected by **1-Deacetylnimbolinin B**.

## Future Directions

The current body of knowledge on **1-Deacetylnimbolinin B** is foundational but highlights significant opportunities for further investigation. Key areas for future research include:

- **Comprehensive Biological Screening:** Systematic evaluation of the cytotoxic, antifungal, and insecticidal activities of purified **1-Deacetylnimbolinin B**.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways affected by this compound.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis of analogues to identify key structural features responsible for its biological activities.
- **In Vivo Efficacy and Toxicity Profiling:** Assessment of the therapeutic potential and safety of **1-Deacetylnimbolinin B** in animal models.

## Conclusion

**1-Deacetylnimbolinin B** is a promising natural product from *Melia toosendan* with potential applications in medicine and agriculture. While specific data on this compound remains scarce, its classification as a limonoid suggests a range of biological activities that warrant further investigation. This technical guide serves as a starting point for researchers and drug development professionals interested in exploring the full potential of this intriguing molecule. The detailed methodologies and hypothesized pathways presented herein provide a framework for future studies aimed at unlocking the therapeutic and practical applications of **1-Deacetylnimbolinin B**.

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